

Comprehensive Characterization Guide: (1-Phenylcyclopropyl)methanesulfonamide[1]

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Compound of Interest

Compound Name: (1-Phenylcyclopropyl)methanesulfonamide

Cat. No.: B13231580

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Structural Overview & Significance

Molecule: **(1-Phenylcyclopropyl)methanesulfonamide** Formula:

Molecular Weight: 211.28 g/mol [2]

This compound features a cyclopropane ring acting as a conformational lock, restricting the spatial arrangement of the phenyl group relative to the methanesulfonamide tail. In drug discovery, this motif is often employed to improve metabolic stability (blocking

-oxidation) and to orient the sulfonamide pharmacophore in a specific vector.[1]

Structural Connectivity

The molecule consists of a quaternary carbon (

) at the cyclopropyl linkage, connecting:

- A Phenyl ring.

- A Methanesulfonamide group () via a methylene linker.
- Two equivalent methylene groups () forming the cyclopropyl ring.

Experimental Protocol (Self-Validating)

To ensure high-fidelity data, follow this specific workflow. The choice of solvent is critical for observing the labile sulfonamide protons.[\[1\]](#)

A. Sample Preparation[\[1\]\[3\]\[4\]](#)

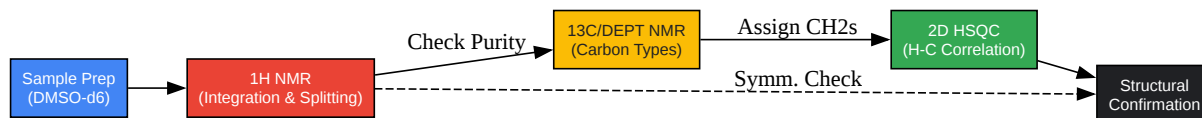
- Solvent Selection:DMSO-d is the mandatory solvent.[\[1\]](#)
 - Reasoning: Chloroform-d () often leads to broadening or disappearance of the sulfonamide signal due to rapid exchange.[\[1\]](#) DMSO-d forms hydrogen bonds with the amide, slowing exchange and sharpening the peak, allowing for accurate integration.[\[1\]](#)
- Concentration: Dissolve 10–15 mg of analyte in 0.6 mL solvent.
 - Quality Check: Ensure the solution is clear. Turbidity suggests inorganic salts (from synthesis workup) which will degrade line shape.

B. Acquisition Parameters[\[1\]\[3\]\[4\]\[5\]](#)

- ¹H NMR: Minimum 16 scans.[\[1\]](#) Pulse delay () 3.0 seconds to allow relaxation of the quaternary phenyl carbons if quantitative integration is required.

- ¹³C NMR: Minimum 512 scans.[1] Use DEPT-135 or APT to distinguish the methylene carbons.[1]

C. Characterization Workflow



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Figure 1: Analytical workflow for structural validation. The process prioritizes ¹H NMR for symmetry checks before advancing to carbon assignment.[1]

Data Interpretation & Assignment

A. ¹H NMR Analysis (400 MHz, DMSO-d)

The proton spectrum is distinct due to the symmetry of the cyclopropane ring and the shielding effects of the phenyl group.

Moiety	Shift (, ppm)	Mult.	Int.[1][3][4][5]	Assignment Logic
Aromatic	7.20 – 7.45	Multi	5H	Typical monosubstituted phenyl pattern.[1]
Sulfonamide NH	6.70 – 6.90	br s	2H	Exchangeable.[1] [3] Broad singlet. Diagnostic: Disappears on D O shake.[1]
Linker CH	3.30 – 3.50	s	2H	Singlet.[1][3] The is isolated from other protons (no vicinal coupling). [1]
Cyclopropyl (cis)	1.10 – 1.25	m	2H	Protons on the same side as the Phenyl ring (shielded by ring current).
Cyclopropyl (trans)	0.90 – 1.05	m	2H	Protons on the opposite side of the Phenyl ring.

Critical Interpretation Insight: The cyclopropyl protons (

) form an AA'BB' system. While they appear as two multiplets, they are chemically equivalent pairs but magnetically non-equivalent due to the fixed geometry.

- Validation Step: If you see a simple triplet or quartet here, the ring is likely opened (impurity). You must observe the characteristic high-field "roofing" multiplets of a cyclopropane.

B. C NMR Analysis (100 MHz, DMSO-d)

Carbon Type	Shift (, ppm)	DEPT-135 Phase	Structural Note
Aromatic (Ipso)	140.0 – 145.0	Absent	Quaternary. ^{[1][3]} Links Phenyl to Cyclopropyl. ^{[1][2][6][4][7][8][9]}
Aromatic (o/m/p)	126.0 – 129.0	Positive (+)	Typical aromatic signals.
Linker CH	60.0 – 65.0	Negative (-)	Deshielded by group. ^[1]
Cyclopropyl C	25.0 – 30.0	Absent	Quaternary. ^[1] Intersection of Ring, Ph, and Linker.
Cyclopropyl C /C	10.0 – 15.0	Negative (-)	Highly shielded, characteristic of strained rings.

Advanced Verification (2D NMR)

To definitively rule out regioisomers (e.g., N-methylation vs. C-methylation), use HMBC.^[1]

HMBC (Heteronuclear Multiple Bond Correlation)

- Target Correlation: Look for a cross-peak between the Linker CH singlet (~3.4 ppm) and the Quaternary Ipso Carbon (~142 ppm).
- Significance: This 3-bond coupling () proves the group is directly attached to the cyclopropane ring carbon that holds the phenyl group.^[1]

- Negative Control: If the sulfonamide were attached to the nitrogen of an amine precursor (forming a sulfamide), the chemical shifts and HMBC connectivity would be drastically different.

Common Impurities & Troubleshooting

Impurity	Origin	NMR Signature
(1-Phenylcyclopropyl)methylamine	Starting Material	Missing protons. ^[1] Linker CH shifts upfield to ~2.8 ppm. ^[1]
Methanesulfonamide	Reagent	Sharp singlet at ~2.9 ppm (CH ₃) and broad NH.
Ring Opening	Acid degradation	Loss of high-field (0.9-1.2 ppm) signals; appearance of olefinic protons (5.0-6.0 ppm). ^[1]

References

- Compound Registry: BLD Pharm. **(1-Phenylcyclopropyl)methanesulfonamide** (CAS 1564679-06-6).^{[1][2][3][9]} Accessed Feb 2026.^[1]
- Synthetic Precursor Data: Sigma-Aldrich. (1-Phenylcyclopropyl)methylamine.^[1] Accessed Feb 2026.^[1]
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- Sulfonamide Characterization: "Methanesulfonamide NMR Data." SpectraBase.^[1]

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